

# Mechanism of Action: OGA Inhibition and Tau O-GlcNAcylation

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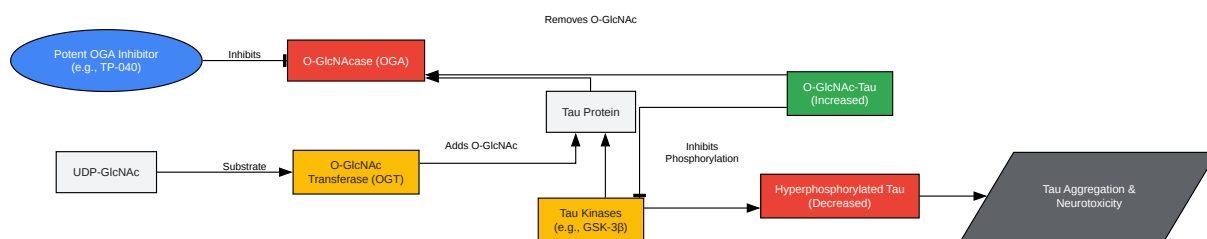
## Compound of Interest

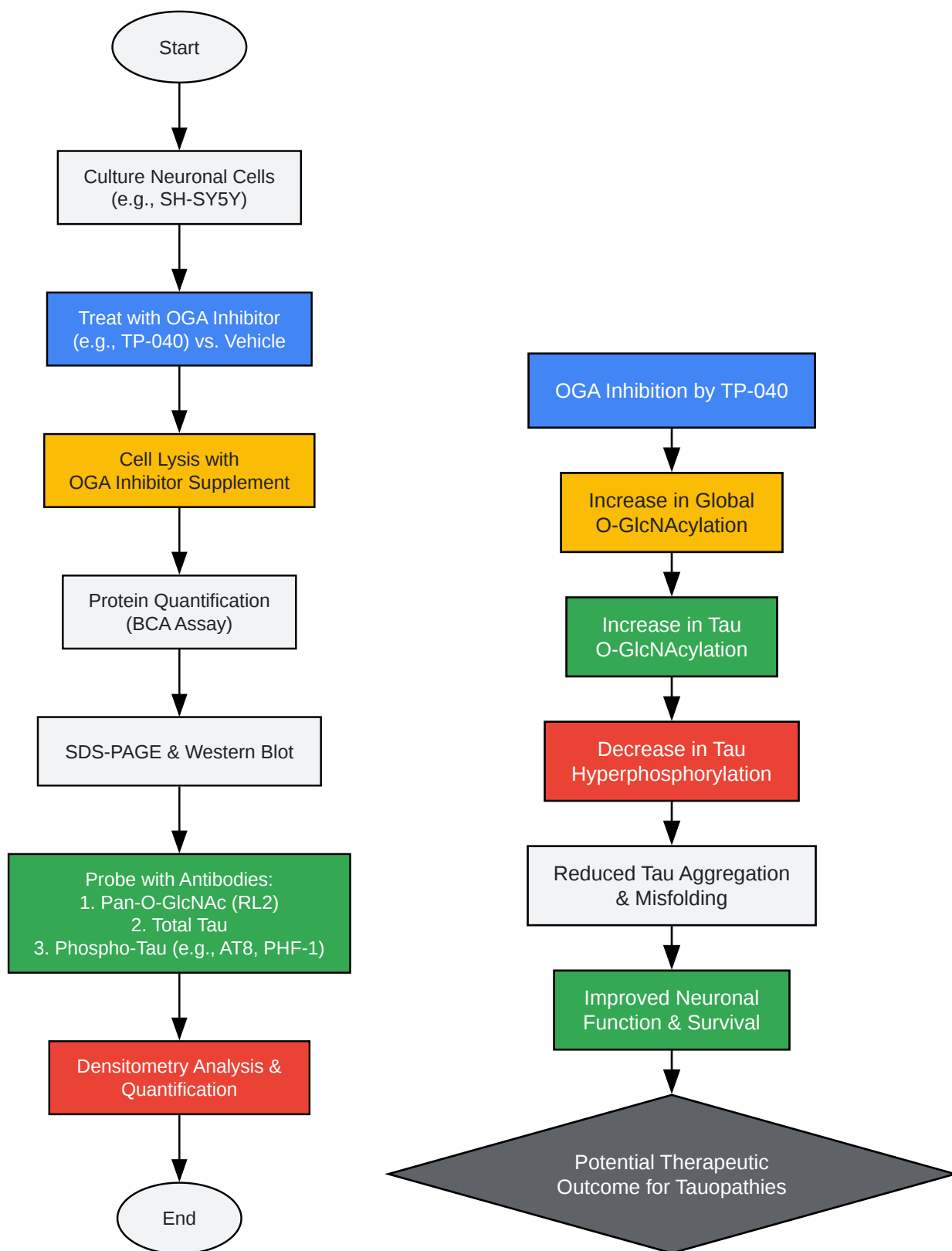
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The primary mechanism by which OGA inhibitors exert their effect is through the blockade of the O-GlcNAcase enzyme. This action prevents the removal of O-GlcNAc from target proteins, leading to a global increase in O-GlcNAcylation levels within the cell. On the tau protein, this increased O-GlcNAcylation can directly compete with or allosterically inhibit phosphorylation at specific serine and threonine residues, thereby reducing the extent of pathological hyperphosphorylation.





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